

Personal protective equipment for handling Kushenol C

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Compound of Interest

Compound Name: Kushenol C

Cat. No.: B3030866

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Essential Safety and Handling Guide for Kushenol C

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **Kushenol C**, a prenylated flavonoid isolated from the roots of *Sophora flavescens*.^{[1][2]} Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Kushenol C is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] Therefore, appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:

- **Eye Protection:** Safety goggles with side-shields are mandatory to prevent eye contact.^[3]
- **Hand Protection:** Chemical-resistant protective gloves are required. For phenolic compounds, neoprene or butyl rubber gloves are often recommended.^{[4][5][6]} It is advisable to double-glove, especially when handling concentrated solutions.^[6]

- Skin and Body Protection: An impervious lab coat or clothing that covers the body is necessary.[3][6] For tasks with a higher risk of splashing, a butyl rubber or neoprene apron should be worn.[5][6]
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form or when there is a potential for aerosol formation.[3][4] Work should be conducted in a well-ventilated area, preferably within a fume hood.[3][4]

Safe Handling and Storage

Handling:

- Avoid inhalation, and contact with eyes and skin.[3]
- Prevent the formation of dust and aerosols.[3]
- Use only in areas with adequate exhaust ventilation.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Wash skin thoroughly after handling.[3]

Storage:

- Keep the container tightly sealed.[3]
- Store in a cool, well-ventilated area.[3]
- Protect from direct sunlight and sources of ignition.[3]
- Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.
[3]

Quantitative Safety Data Summary

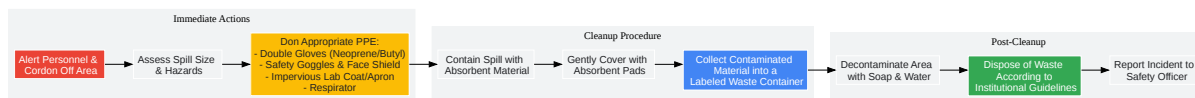
Parameter	Value/Information	Source
CAS Number	99119-73-0	[3]
Molecular Formula	C ₂₅ H ₂₆ O ₇	[3]
Molecular Weight	438.47	[3]
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	[3]
Aquatic Toxicity	Category 1 (Acute and Chronic)	[3]
Storage (Powder)	-20°C	[3]
Storage (in Solvent)	-80°C	[3]

Emergency Procedures

First Aid:

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth.[3]
- Eye Contact: Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Seek prompt medical attention.[3]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and consult a physician.[3] For phenolic compound exposure, immediate and repeated wiping or irrigation with low-molecular-weight polyethylene glycol (PEG 300 or 400) is recommended.[5][7]
- Inhalation: Move the person to fresh air immediately.[3]

Spill Response: In the event of a spill, it is crucial to follow a clear and immediate action plan to contain and clean up the material safely.



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Caption: Workflow for the safe cleanup of a **Kushenol C** spill.

Disposal

Dispose of the contents and container to an approved waste disposal plant.[3] Avoid release to the environment and collect any spillage.[3] All solutions and stock materials of phenolic compounds must be collected as chemical hazardous waste.[6]

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